

Foundational Knowledge of Abbott's Hematology Analyzers: A Technical Guide for Researchers

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For researchers, scientists, and drug development professionals, understanding the core technologies of hematology analyzers is paramount for leveraging their full potential in a research setting. This in-depth technical guide delves into the foundational principles of **Abbott**'s hematology analyzers, offering insights into their operation, data interpretation, and application in research.

Abbott's portfolio of hematology analyzers, including the Alinity h-series and the CELL-DYN Sapphire, are sophisticated instruments designed for the in vitro diagnostic counting and characterization of blood cells.^[1] While primarily used in clinical laboratories, their advanced technologies offer significant capabilities for research applications, from basic hematology studies to drug development and cellular analysis.

Core Technologies: A Deep Dive

At the heart of **Abbott**'s modern hematology analyzers lies a combination of advanced technologies, primarily centered around optical and fluorescence flow cytometry. These methods provide a multi-dimensional analysis of individual cells as they pass through a laser beam, enabling accurate differentiation and enumeration.

Multi-Angle Polarized Scatter Separation (MAPSS™)

A cornerstone of **Abbott**'s technology is the patented Multi-Angle Polarized Scatter Separation (MAPSS™).[2][3] This innovative evolution of optical flow cytometry utilizes four or more angles of light scatter to characterize distinct cellular features.[2][4] The Alinity hq, for instance, employs an advanced version of MAPSS with seven light detectors and a fluorescence detector to enhance the differentiation of blood cells.[5]

The signals generated by MAPSS technology correlate with specific cellular characteristics:

- 0° (Axial Light Loss - ALL): Relates to cell size.[6]
- 10° (Intermediate Angle Scatter - IAS): Indicates cellular complexity.[6]
- 90° Polarized Side Scatter (PSS): Corresponds to nuclear lobularity and segmentation.[6]
- 90° Depolarized Side Scatter (DSS): Is specific for the granules within eosinophils.[6]

This multi-faceted approach allows for a detailed analysis of white blood cells (WBCs), red blood cells (RBCs), and platelets without the need for harsh, cell-altering reagents.

Fluorescence Flow Cytometry

In addition to light scatter, many of **Abbott**'s analyzers, such as the Alinity hq and CELL-DYN Sapphire, incorporate fluorescence flow cytometry.[7][8] This technology is crucial for the enumeration of nucleated red blood cells (NRBCs) and for reticulocyte analysis.[4][5] A fluorescent dye that specifically binds to the DNA in the nucleus of NRBCs allows for their accurate identification and quantification.[9] For reticulocyte analysis, a fluorescent stain highlights the residual RNA in these immature red blood cells.[4]

The CELL-DYN Sapphire, in particular, offers "open flow" cytometry capabilities, allowing researchers to utilize third-party monoclonal antibodies for more advanced immunophenotyping studies.[1][4][10] This feature significantly expands the research applications of the instrument beyond a standard complete blood count (CBC).

Electrical Impedance

While optical methods are predominant, some **Abbott** analyzers also utilize the principle of electrical impedance, particularly for validating platelet counts.[4][11] This technology measures

the change in electrical resistance as cells pass through a small aperture. The magnitude of the change is proportional to the cell volume.

Quantitative Performance Data

The following tables summarize key performance characteristics of select **Abbott** hematology analyzers, providing a comparative overview for research planning.

Table 1: Linearity of **Abbott** Hematology Analyzers

Parameter	Alinity hq	CELL-DYN Sapphire	CELL-DYN 4000
WBC (x 10 ⁹ /L)	Verified	-	>0.997 (Correlation)
RBC (x 10 ¹² /L)	Verified	-	>0.997 (Correlation)
Hemoglobin (g/dL)	Verified	-	>0.997 (Correlation)
Platelets (x 10 ⁹ /L)	Verified	-	0.992 (Correlation)

Data sourced from performance evaluation studies.[\[6\]](#)[\[12\]](#)[\[13\]](#)

Table 2: Precision (Within-Run Imprecision) of the Alinity hq Analyzer

Parameter	Low Concentration (%CV)	Normal Concentration (%CV)	High Concentration (%CV)
WBC	2.5	1.5	1.0
RBC	1.0	0.8	0.8
Hemoglobin	0.8	0.6	0.6
MCV	0.6	0.4	0.4
Platelets	4.0	2.5	2.0

%CV denotes the coefficient of variation. Data is illustrative and based on published performance evaluations.[14]

Experimental Protocols and Research Applications

While detailed, step-by-step experimental protocols are often proprietary and application-specific, this section outlines the general methodologies for key research applications on **Abbott**'s hematology analyzers.

Standard Complete Blood Count (CBC) and Differential

The primary function of these analyzers is to perform a CBC with a white blood cell differential. For research purposes, this provides a robust dataset on the general health status of animal models or human subjects in a study. The high throughput and automation of these systems ensure consistency and reduce variability in large-scale studies.[15]

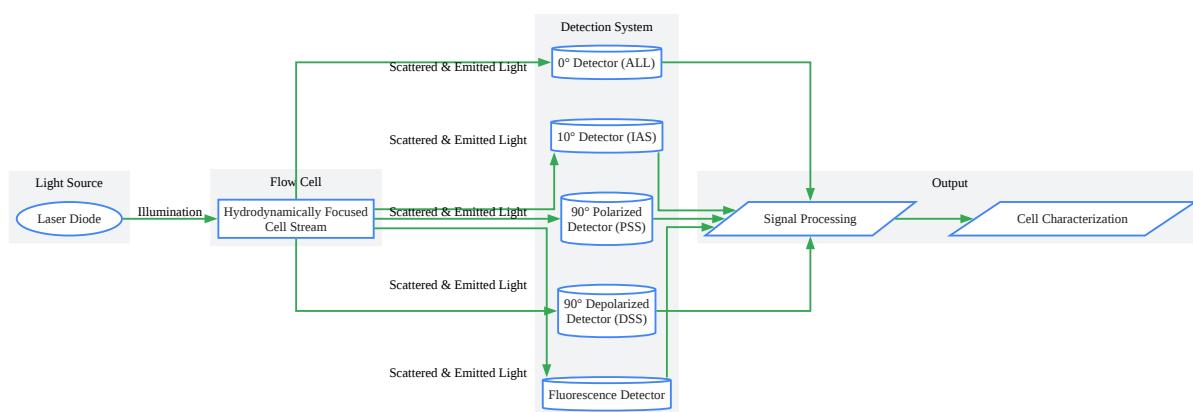
Workflow for a Standard CBC Analysis



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Caption: General workflow for a CBC analysis on an **Abbott** hematology analyzer.

Optical Detection Pathway using MAPSS™ Technology



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Caption: Simplified diagram of the optical detection pathway in **Abbott's MAPSS™ technology**.

Analysis of Body Fluids

For researchers working with samples other than whole blood, such as cerebrospinal fluid (CSF), synovial fluid, or pleural fluid, certain **Abbott** analyzers like the Alinity hq and CELL-DYN Sapphire can be utilized.^[7] These applications are critical in various research areas, including neuroscience, rheumatology, and oncology. It is important to note that specific protocols and validation for each fluid type are necessary to ensure accurate results.

Monoclonal Antibody Analysis for Immunophenotyping

A significant advantage for researchers is the ability to use monoclonal antibodies for detailed cellular analysis on analyzers like the CELL-DYN Sapphire.^{[4][10]} This "open flow" capability allows for the immunophenotyping of various cell populations, which is invaluable in immunology, immuno-oncology, and drug development.

General Protocol for Monoclonal Antibody Staining (for CELL-DYN Sapphire):

- **Antibody Selection:** Choose fluorescently-labeled (e.g., FITC, PE) monoclonal antibodies specific to the cell surface markers of interest.
- **Sample Preparation:** Collect whole blood in EDTA tubes.
- **Incubation:** Add the appropriate concentration of monoclonal antibody to a specific volume of whole blood. Incubate for the recommended time and temperature, protected from light.
- **Analysis:** Run the stained sample on the CELL-DYN Sapphire using the appropriate analysis mode (e.g., CD61 for platelets, or other user-defined protocols).
- **Data Interpretation:** Analyze the generated scatterplots and fluorescence data to identify and quantify the cell population of interest.

Note: This is a generalized protocol. Researchers must optimize antibody concentrations, incubation times, and instrument settings for their specific antibodies and cell types.

Data Interpretation and Advanced Parameters

Beyond the standard CBC parameters, **Abbott's** hematology analyzers provide a range of advanced and research-use-only (RUO) parameters that can offer deeper insights.

- **Immature Granulocyte (IG) Count:** Provides information on the presence of early-stage neutrophils, which can be an indicator of an inflammatory response.^[5]
- **Reticulated Platelets (%rP):** Measures the percentage of young, RNA-rich platelets, which can be an indicator of thrombopoietic activity.^[5]

- Immature Reticulocyte Fraction (IRF): Indicates the proportion of the most immature reticulocytes, reflecting the bone marrow's response to anemia or treatment.[4][5]
- Mean Reticulocyte Hemoglobin Content (MCHr): A parameter that can be used to assess iron deficiency and the response to iron therapy.[5]

Conclusion

Abbott's hematology analyzers are powerful tools that extend far beyond the clinical diagnostics laboratory. For researchers, their sophisticated technologies, particularly MAPSS™ and fluorescence flow cytometry, provide a high-throughput, reliable, and detailed analysis of cellular components. The ability to perform advanced analyses, such as immunophenotyping with monoclonal antibodies and the measurement of novel cellular parameters, opens up a wide range of possibilities for research in various fields. By understanding the foundational principles and capabilities of these instruments, researchers can effectively integrate them into their experimental workflows to generate high-quality, reproducible data, ultimately advancing scientific discovery and drug development.

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